

Topic: Application of (-)-Fenoxaprop in Plant Metabolic Pathway Studies

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Compound of Interest

Compound Name: Fenoxaprop, (-)-

CAS No.: 113776-21-9

Cat. No.: B15722565

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Introduction

(-)-Fenoxaprop, the biologically active R-enantiomer of fenoxaprop, is a selective post-emergence herbicide belonging to the aryloxyphenoxypropionate ("fop") class.^{[1][2]} It is primarily utilized to control annual and perennial grass weeds in various broadleaf crops.^{[2][3]} Its high specificity and well-characterized mode of action make it an invaluable tool for researchers, scientists, and drug development professionals studying plant biochemistry and metabolism.

The primary mechanism of (-)-Fenoxaprop involves the potent and specific inhibition of the acetyl-CoA carboxylase (ACCase) enzyme.^{[1][3][4]} ACCase is a critical enzyme that catalyzes the first committed step in the de novo fatty acid biosynthesis pathway: the conversion of acetyl-CoA to malonyl-CoA.^{[5][6][7]} By blocking this step, (-)-Fenoxaprop halts the production of fatty acids, which are essential for building cell membranes and for new plant growth, ultimately leading to the death of susceptible grass species.^{[2][3]} Its selectivity arises from structural differences in the ACCase enzyme between tolerant broadleaf plants and susceptible grasses.^{[5][6]}

These notes provide detailed protocols and data for utilizing (-)-Fenoxaprop as a chemical probe to investigate fatty acid metabolism, mechanisms of herbicide resistance, and the intricate network of metabolic pathways in plants.

Key Applications in Metabolic Research

- **Dissecting Fatty Acid Biosynthesis:** As a specific inhibitor, (-)-Fenoxaprop allows for the precise shutdown of the ACCase-mediated pathway. This enables studies on the downstream effects on lipid profiles, the regulation of fatty acid synthesis, and the identification of potential bypass or alternative pathways.
- **Investigating Herbicide Resistance:** The emergence of weed populations resistant to (-)-Fenoxaprop provides a powerful model for studying resistance mechanisms. Research applications include identifying specific point mutations in the ACCase gene (target-site resistance) or characterizing enhanced metabolic detoxification pathways, such as those involving cytochrome P450s and glutathione-S-transferases (non-target-site resistance).[\[4\]](#)
[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Probing Metabolic Crosstalk:** The inhibition of lipid synthesis can cause significant shifts in other central metabolic pathways. Using (-)-Fenoxaprop, researchers can explore the resulting changes in carbohydrate metabolism, amino acid profiles, and secondary metabolite production, revealing how plants reallocate resources under metabolic stress.[\[10\]](#)

Data Presentation: ACCase Inhibition

The efficacy of (-)-Fenoxaprop is quantified by its half-maximal inhibitory concentration (IC₅₀) or pI₅₀ [-log(IC₅₀)], which represents the concentration required to reduce ACCase enzyme activity by 50%. These values vary significantly between susceptible and resistant species.

Plant Biotype	Herbicide/Active Form	IC50 / pI50	Notes
Susceptible Avena sativa (Oat)	Fenoxaprop (acid form)	10^{-7} to 2×10^{-6} M	Inhibition of [14 C]acetate incorporation in isolated chloroplasts. [5][6]
Susceptible Digitaria ciliaris (Crabgrass)	Fluazifop-p-butyl	0.5 μ M	A related "fop" herbicide, demonstrating typical susceptible ACCase sensitivity. [11]
Resistant Digitaria ciliaris (R1 Biotype)	Fluazifop-p-butyl	8.9 μ M	Biotype with Ile-1781-Leu mutation in ACCase, showing 17.8-fold resistance. [11]
Soybean (Glycine max)	Fenoxaprop (acid form)	pI50 = 7.2 (approx. 0.063 μ M)	Data from soybean ACCase, a tolerant dicot species. [12]
Resistant Alopecurus japonicus	Fenoxaprop-P-ethyl	33.8-fold resistant	Resistance level determined by whole-plant dose-response experiments. [13]

Experimental Protocols

Protocol 1: In Vitro ACCase Inhibition Assay (Radiometric Method)

This protocol provides a definitive method for determining if the ACCase enzyme from a plant population is sensitive to (-)-Fenoxaprop by directly measuring enzyme activity.[\[7\]](#)

Materials:

- Fresh leaf tissue (0.5 - 1.0 g) from young, actively growing plants.
- Extraction Buffer: 100 mM HEPES-KOH (pH 7.5), 2 mM EDTA, 5 mM DTT, 10% (v/v) glycerol.
- Assay Buffer: 100 mM HEPES-KOH (pH 7.5), 5 mM MgCl₂, 50 mM KCl, 1 mM ATP, 2 mM DTT.
- Substrates: Acetyl-CoA, NaH¹⁴CO₃ (radiolabeled sodium bicarbonate).
- (-)-Fenoxaprop stock solution (e.g., 10 mM in DMSO), with serial dilutions.
- Stopping Solution: 6 M HCl.
- Scintillation cocktail and vials.
- Liquid scintillation counter.

Methodology:

- Enzyme Extraction:
 - Harvest fresh leaf tissue and immediately place it in liquid nitrogen. Grind to a fine powder using a mortar and pestle.
 - Add 2-3 mL of ice-cold extraction buffer and homogenize further.
 - Transfer the homogenate to a microfuge tube and centrifuge at 14,000 x g for 15 minutes at 4°C.
 - Carefully collect the supernatant, which contains the crude enzyme extract. Determine the protein concentration using a Bradford or similar assay.
- ACCase Assay:
 - Prepare reaction tubes on ice, each containing assay buffer.

- Add varying concentrations of (-)-Fenoxaprop (e.g., 0.1, 0.5, 1, 5, 10 μM) and a DMSO-only control.[\[7\]](#)
- Add 20-50 μg of the enzyme extract to each tube.
- Pre-incubate the mixture at 30°C for 5 minutes.
- Initiate the reaction by adding the substrates: acetyl-CoA (to a final concentration of 0.5 mM) and $\text{NaH}^{14}\text{CO}_3$ (e.g., 0.2 μCi).
- Incubate the reaction at 30°C for 10-20 minutes.
- Quantification:
 - Stop the reaction by adding 50 μL of 6 M HCl to each tube. This acidifies the sample and evaporates any unincorporated $^{14}\text{CO}_2$.
 - Dry the samples completely in a fume hood or using a speed vacuum.
 - Resuspend the dried residue in 200 μL of water.
 - Add 4 mL of scintillation cocktail, vortex thoroughly, and measure the incorporated radioactivity (counts per minute, CPM) using a liquid scintillation counter. The radioactivity corresponds to the amount of acid-stable malonyl-CoA produced.
- Data Analysis:
 - Calculate ACCase activity as a percentage of the control (DMSO-only) for each herbicide concentration.
 - Plot the percent inhibition against the log of the (-)-Fenoxaprop concentration to determine the IC_{50} value.

Note: A non-radioactive, malachite green-based colorimetric assay can also be used as an alternative to the radiometric method.[\[11\]](#)[\[14\]](#)

Protocol 2: In Planta Herbicide Metabolism Analysis via HPLC

This protocol determines the rate at which plants metabolize (-)-Fenoxaprop, a key mechanism of non-target-site resistance.[\[9\]](#)

Materials:

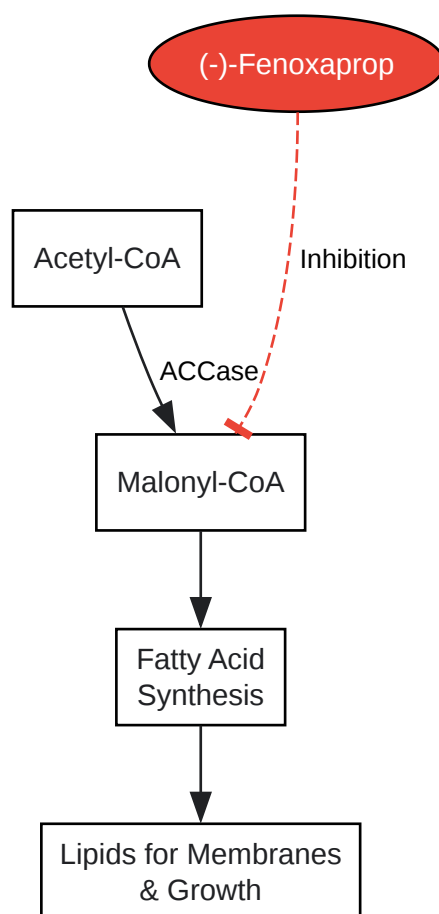
- Potted seedlings (3-4 leaf stage) of susceptible and potentially resistant biotypes.
- (-)-Fenoxaprop-p-ethyl formulated for spraying.
- Metabolism inhibitors (optional): Malathion (cytochrome P450 inhibitor), NBD-Cl (GST inhibitor).
- Liquid nitrogen.
- Extraction Solvent: Acetonitrile.
- Sodium chloride (NaCl).
- High-Performance Liquid Chromatography (HPLC) system with a UV or MS detector.

Methodology:

- Plant Treatment:
 - Grow susceptible (S) and potentially resistant (R) plants under controlled greenhouse conditions.[\[15\]](#)
 - For inhibitor studies, pre-treat a subset of plants with malathion or NBD-Cl 1-2 hours before herbicide application.
 - Treat all plants with a standard dose of (-)-Fenoxaprop-p-ethyl (e.g., 50 mg L⁻¹). Leave an untreated control group.[\[9\]](#)
- Sample Collection and Extraction:

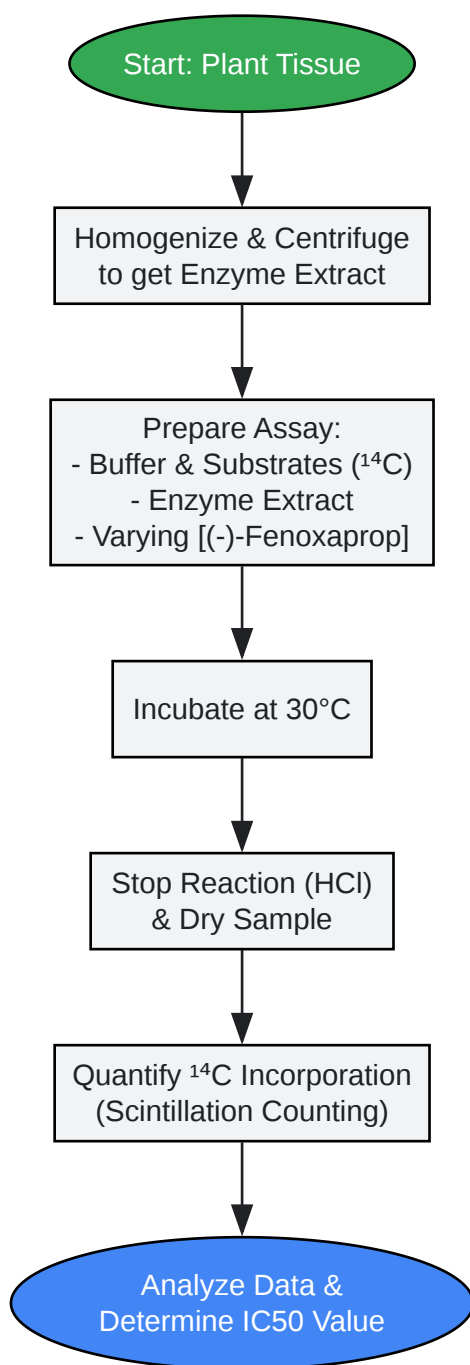
- Harvest the above-ground plant tissues at various time points after treatment (e.g., 1, 2, 5 days).
- Rinse the leaves with a water-acetone solution to remove any unabsorbed herbicide from the surface.
- Flash-freeze the tissue samples in liquid nitrogen and store at -80°C until extraction.
- Grind 0.5 g of frozen tissue to a fine powder. Add 5 mL of acetonitrile and extract using an ultrasonic bath for 20 minutes.[\[9\]](#)
- Add 1 g of NaCl to the extract, vortex, and centrifuge at 12,000 rpm for 5 minutes.
- HPLC Analysis:
 - Transfer the supernatant to a new tube, evaporate to dryness under a nitrogen stream, and re-suspend the residue in a known volume of mobile phase.
 - Filter the sample through a 0.22 µm syringe filter.
 - Inject the sample into an HPLC system equipped with a C18 column.
 - Develop a gradient elution method (e.g., water:acetonitrile) to separate the parent (-)-Fenoxaprop from its metabolites (like the hydrolyzed acid form).
 - Detect and quantify the compounds using a UV detector (e.g., at 235 nm) or a mass spectrometer for higher specificity.
- Data Analysis:
 - Calculate the concentration of the parent (-)-Fenoxaprop remaining in the tissue at each time point for both S and R biotypes.
 - A significantly faster decline in the parent herbicide concentration in the R biotype compared to the S biotype indicates enhanced metabolism.[\[9\]](#)

Visualizations



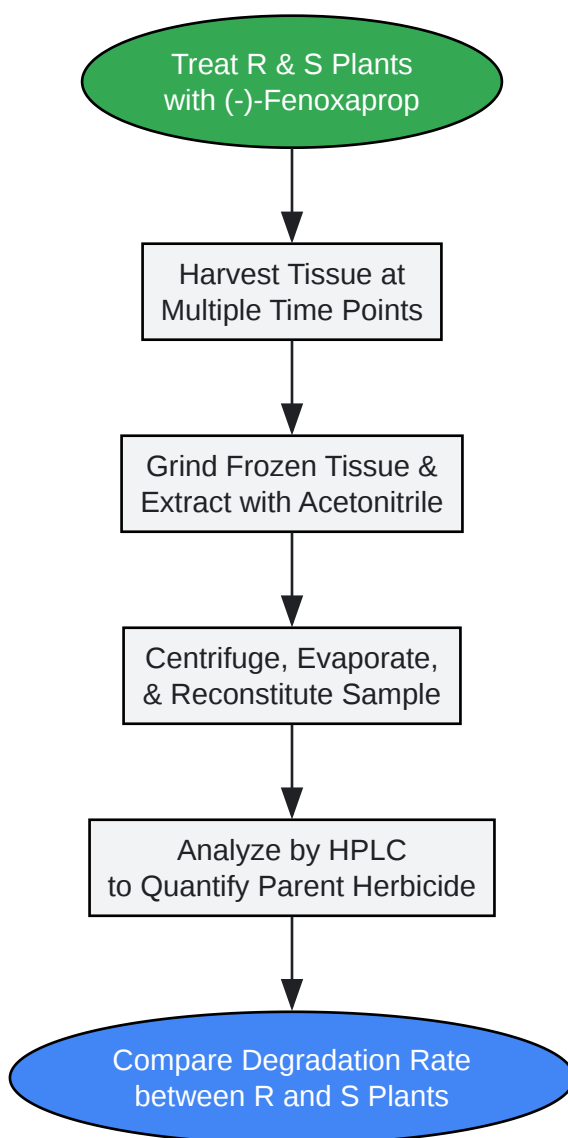
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Caption: Mechanism of (-)-Fenoxaprop, which inhibits ACCase to block fatty acid synthesis.



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Caption: Experimental workflow for the in vitro ACCase radiometric inhibition assay.



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Caption: Experimental workflow for analyzing in planta herbicide metabolism via HPLC.

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